

A Comprehensive Technical Guide to the Physicochemical Properties of 1-Butylcyclohexanol

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Compound of Interest

Compound Name: 1-Butylcyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **1-butylcyclohexanol**, a tertiary alcohol with applications in various chemical syntheses. The information is presented to support research, development, and quality control activities.

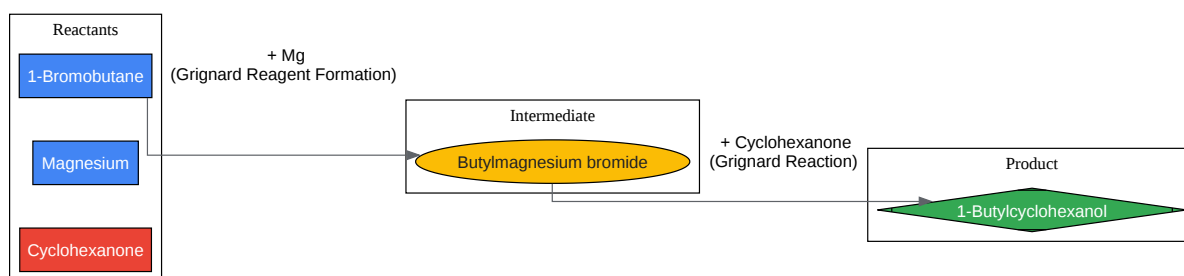
Core Physicochemical Data

The fundamental physicochemical properties of **1-butylcyclohexanol** are summarized in the table below, providing a consolidated reference for laboratory and development work.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O	[1][2][3][4]
Molecular Weight	156.27 g/mol	[1][4]
Boiling Point	210.9°C at 760 mmHg90-91°C at 10 Torr	[1][2]
Melting Point	103°C	[2]
Density	0.906 g/cm ³ 0.9141 g/cm ³ at 25°C	[1][2][3]
Vapor Pressure	0.0425 mmHg at 25°C	[3]
Flash Point	84.6°C	[1][3]
Solubility in Water	Limited	[5][6][7]
logP (Octanol/Water Partition Coefficient)	2.87180	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	3	[3]

Synthesis of 1-Butylcyclohexanol

A common laboratory-scale synthesis of **1-butylcyclohexanol** involves a Grignard reaction. This method utilizes the nucleophilic addition of an organomagnesium halide (Grignard reagent) to a ketone.



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Caption: Synthesis of **1-butylcyclohexanol** via Grignard reaction.

A detailed experimental protocol for this synthesis is outlined below.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol describes the synthesis of **1-butylcyclohexanol** from 1-bromobutane and cyclohexanone using a Grignard reagent.

Materials:

- 1-Bromobutane
- Magnesium turnings
- Anhydrous diethyl ether
- Cyclohexanone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

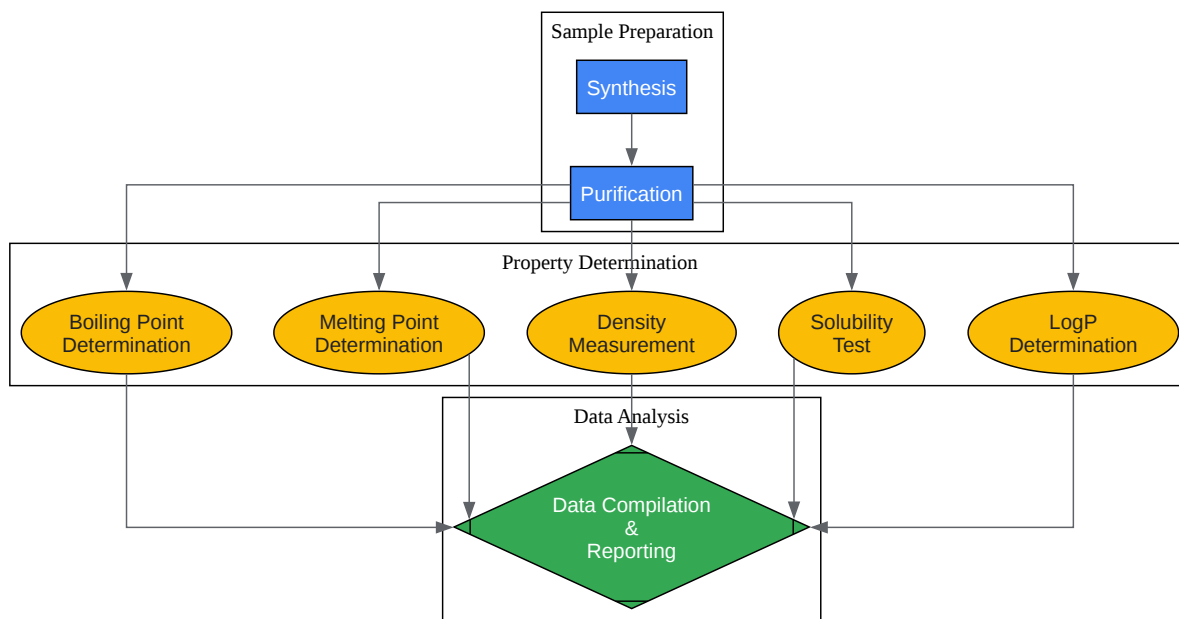
- Standard laboratory glassware for reflux and extraction

Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Add a solution of 1-bromobutane in anhydrous diethyl ether dropwise from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition. After the addition is complete, reflux the mixture for 30-60 minutes to ensure complete formation of the Grignard reagent (butylmagnesium bromide).
- **Reaction with Cyclohexanone:** Cool the Grignard reagent solution in an ice bath. Add a solution of cyclohexanone in anhydrous diethyl ether dropwise with stirring. After the addition is complete, stir the reaction mixture at room temperature for 1-2 hours.
- **Work-up:** Carefully pour the reaction mixture into a beaker containing ice and a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts. Separate the ether layer. Extract the aqueous layer with diethyl ether. Combine the organic extracts and wash with brine.
- **Purification:** Dry the combined organic layers over anhydrous magnesium sulfate. Filter and remove the solvent by rotary evaporation. The crude product can be purified by distillation under reduced pressure to yield **1-butylcyclohexanol**.

Experimental Determination of Physicochemical Properties

The following diagram outlines a general workflow for the experimental determination of the key physicochemical properties of a compound such as **1-butylcyclohexanol**.



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Caption: General workflow for determining physicochemical properties.

Detailed Methodologies

Boiling Point Determination: The boiling point can be determined using a simple distillation apparatus. The sample is heated in a distillation flask, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point. For determination at reduced pressure, a vacuum pump and a manometer are connected to the apparatus.

Melting Point Determination: A capillary melting point apparatus is typically used. A small amount of the solid sample is packed into a capillary tube, which is then heated in a controlled manner. The temperature range over which the sample melts is observed and recorded.

Density Measurement: The density can be determined using a pycnometer. The pycnometer is weighed empty, then filled with the sample and weighed again. The volume of the pycnometer is known, allowing for the calculation of the density (mass/volume). The measurement should be performed at a constant, recorded temperature.

Solubility Testing: Qualitative solubility can be assessed by adding a small amount of **1-butylcyclohexanol** to a test tube containing a known volume of the solvent (e.g., water, ethanol, acetone). The mixture is agitated, and the degree of dissolution is observed. For quantitative measurement, a saturated solution is prepared, and the concentration of the dissolved solute is determined by a suitable analytical method.

LogP (Octanol/Water Partition Coefficient) Determination: The shake-flask method is a common technique. A solution of **1-butylcyclohexanol** in a mixture of n-octanol and water is prepared and shaken until equilibrium is reached. The two phases are then separated, and the concentration of the analyte in each phase is determined using a technique such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). The logP is the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

This guide provides a foundational understanding of the physicochemical properties of **1-butylcyclohexanol**, essential for its effective application in research and development. For further information, consulting safety data sheets (SDS) and peer-reviewed literature is recommended.

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